Comparative Guide: H-NMR Interpretation of 3-(4-Bromophenyl)morpholine Hydrochloride

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Compound of Interest	
Compound Name:	*3-(4-Bromophenyl)morpholine hydrochloride*
CAS No.:	*1955506-61-2*
Cat. No.:	*B3113444*

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Executive Summary

Product: **3-(4-Bromophenyl)morpholine Hydrochloride** (HCl salt).[1] CAS: 1955506-61-2 (Generic analogue reference). Primary Application: Medicinal chemistry scaffold, chiral building block.

This guide provides a technical breakdown of the proton nuclear magnetic resonance (

H-NMR) spectrum for 3-(4-bromophenyl)morpholine HCl. Unlike standard spectral lists, this document compares the Solvent-Dependent Performance (DMSO-

vs. D

O) and the State-Dependent Performance (Salt vs. Free Base). These comparisons are critical for researchers validating synthesis or assessing purity during drug development.

Part 1: Structural Logic & Theoretical Prediction

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Before interpreting the spectrum, one must understand the structural dynamics that dictate the signals.

The Core Scaffold

The morpholine ring exists in a chair conformation. The introduction of a bulky 4-bromophenyl group at the C3 position locks the ring into a preferred conformation to minimize steric strain (typically placing the aryl group in an equatorial position).

- Chirality: C3 is a chiral center. In an achiral environment, the protons on C2, C5, and C6 become diastereotopic, meaning geminal protons (e.g., C2-

  and C2-

) are magnetically non-equivalent and will couple to each other (

) and adjacent protons (

).
- Electronic Environment: The 4-Bromophenyl group exerts a strong inductive effect, while the ammonium cation (

) significantly deshields adjacent protons (C3 and C5).

The Salt Effect (HCl)

The hydrochloride salt protonates the nitrogen (N4), creating a quaternary ammonium species.

- Consequence 1: Appearance of broad downfield signals (

) in non-exchangeable solvents (DMSO).
- Consequence 2: Significant downfield shift of

  -protons (H3, H5) compared to the free base.

Structural Connectivity Diagram (DOT Visualization)

The following diagram illustrates the spin system connectivity and coupling pathways (

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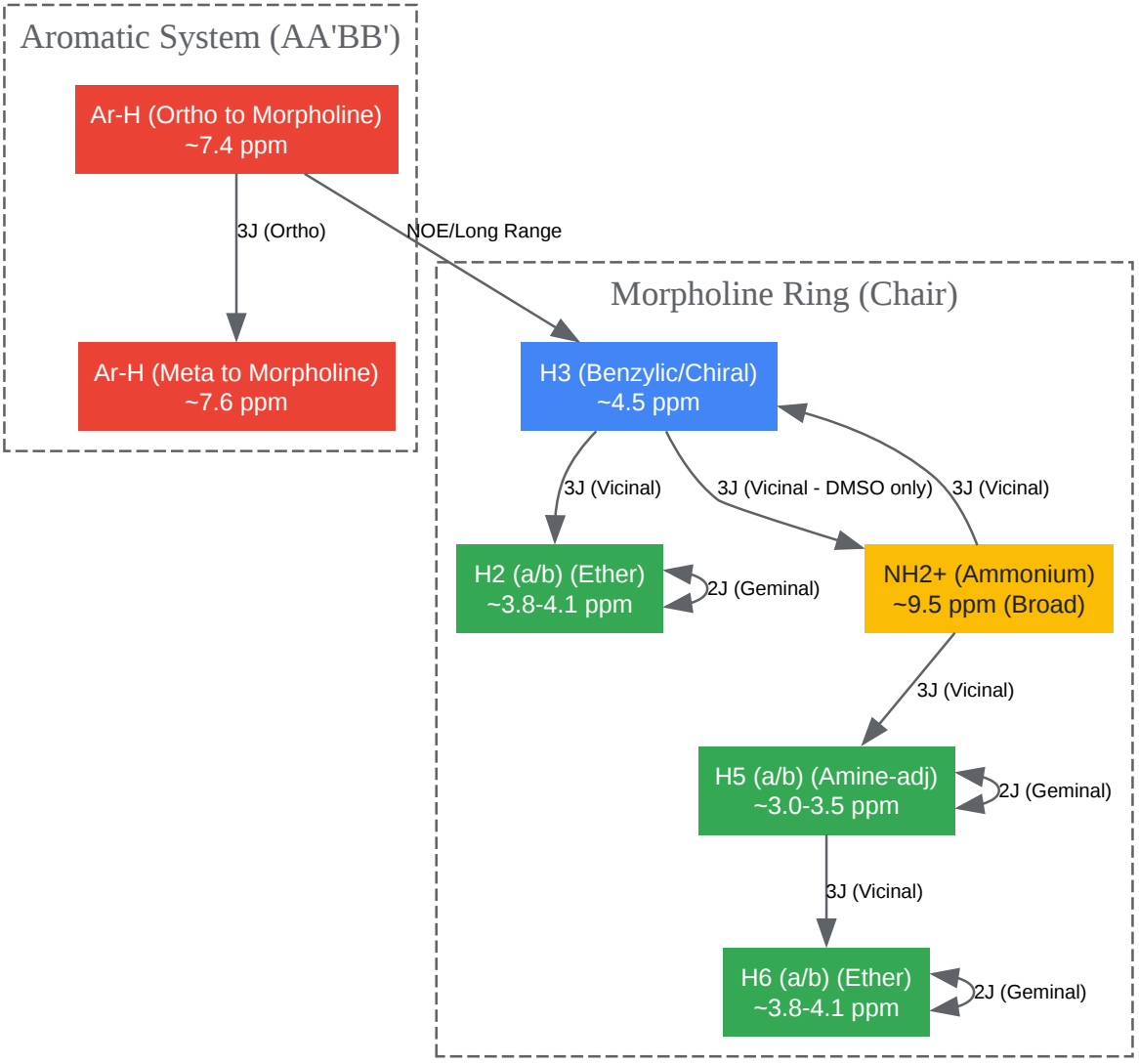
correlations) essential for COSY interpretation.



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Caption: Spin connectivity map showing scalar couplings (

) and key NOE interactions. Red nodes indicate aromatic protons; Blue indicates the chiral center; Green indicates methylene protons; Yellow indicates exchangeable ammonium protons.

Part 2: Comparative Solvent Study

Choosing the right solvent is the single most important decision when characterizing this salt. The following table compares the spectral performance of the two primary choices.

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Table 1: Solvent Performance Comparison

Feature	DMSO- (Recommended)	D O (Alternative)	CDCl (Not Recommended)
Solubility (HCl Salt)	Excellent	Excellent	Poor to Insoluble
Ammonium ( ) Signals	Visible (~9-10 ppm). Critical for confirming salt formation.	Invisible. Exchanges with D (becomes).	N/A (Insoluble)
Coupling Information	Preserves H-N coupling (H3 often appears as multiplet).	Simplifies H3 (collapses to dd or t).	N/A
Resolution	Moderate (viscosity broadens lines slightly).	Good, but HDO peak (~4.79 ppm) may overlap with H3.	N/A
Use Case	Full Structural Characterization	Purity Check / Counter-ion Analysis	Free Base Only

Detailed Analysis of Differences

1. The Ammonium Region (9.0 – 10.5 ppm)

- DMSO-

  : You will observe two broad singlets or a very broad hump corresponding to the

  protons. Because the nitrogen is chiral (pyramidal inversion is slow/locked in salt), the two protons are diastereotopic and may appear as distinct peaks.

- D

  O: This region is silent. The rapid exchange (

) eliminates the signal.

2. The Chiral Proton (H3) (~4.4 – 4.6 ppm)

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- DMSO-

  : The H3 proton couples to H2a, H2b, and the NH protons. This results in a complex multiplet.

- D

  O: With the NH coupling removed, the H3 signal simplifies, typically resolving into a clearer doublet of doublets (dd) reflecting only the coupling to the C2 protons.

Part 3: Detailed Spectral Assignment (DMSO-)

Conditions: 400 MHz or higher, 298 K, DMSO-

.

A. Aromatic Region (7.3 – 7.7 ppm)

The 4-bromophenyl group exhibits a classic AA'BB' system, often appearing as two "roofed" doublets.

- 7.60 – 7.65 ppm (2H, d,

  Hz): Protons ortho to the Bromine (H-Ar

  relative to morpholine). The Bromine is electron-withdrawing, deshielding these protons.

- 7.40 – 7.45 ppm (2H, d,

  Hz): Protons ortho to the Morpholine ring (H-Ar

).

B. The "Morpholine Forest" (3.0 – 4.6 ppm)

This region is complex due to the overlap of the diastereotopic methylene protons.

- H3 (Benzylic/Chiral):

  4.40 – 4.60 ppm (1H, m)

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- Most downfield aliphatic signal due to inductive effects of the Phenyl ring and the adjacent ammonium Nitrogen.
- Diagnostic Check: Integration must be exactly 1H.

- H2 and H6 (Ether methylenes):

  3.80 – 4.10 ppm (4H, complex m)

  - These protons are adjacent to Oxygen.[2]
  - Due to the fixed chair conformation, the Axial and Equatorial protons have different chemical shifts.
  - Expect overlapping multiplets. In high-field NMR (600 MHz+), these may resolve into distinct sets of doublets of triplets.

- H5 (Amine methylenes):

  3.00 – 3.40 ppm (2H, m)

  - Adjacent to the Nitrogen.[3][4]
  - Warning: This region often overlaps with the broad water signal in DMSO (3.33 ppm).[5]
  - Tip: Use D

    O exchange or variable temperature (VT) NMR to shift the water peak if it obscures H5.

C. Exchangeable Protons[6][7][8][9]

- :

  9.20 – 10.00 ppm (2H, br s)

  - Broad due to quadrupolar relaxation of

    N and chemical exchange.

Part 4: Experimental Protocols

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Protocol A: Sample Preparation (Self-Validating)

- Why: Improper concentration causes line broadening (too concentrated) or poor signal-to-noise (too dilute).
- Step 1: Weigh 10–15 mg of the HCl salt into a clean vial.
- Step 2: Add 0.6 mL of DMSO-

  (99.8% D).

  - Validation: Ensure the solvent ampoule is freshly opened to minimize water content (water peak at 3.33 ppm can obscure signals).
- Step 3: Vortex until fully dissolved. If the solution is cloudy, filter through a cotton plug into the NMR tube.

  - Note: HCl salts are hygroscopic. Minimize air exposure.

Protocol B: Acquisition Parameters

- Pulse Sequence: Standard 1D proton (e.g., zg30 on Bruker).
- Scans (NS): 16 or 32 (Sufficient for 10 mg).
- Relaxation Delay (D1): Set to 2.0 seconds to ensure full relaxation of the isolated aromatic protons for accurate integration.

Protocol C: Free Base Conversion (For Comparison)

If you need to compare with literature values in CDCl

:

- Dissolve 20 mg of salt in 1 mL water.
- Add 1 mL saturated NaHCO

  .

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- Extract with 1 mL CDCl

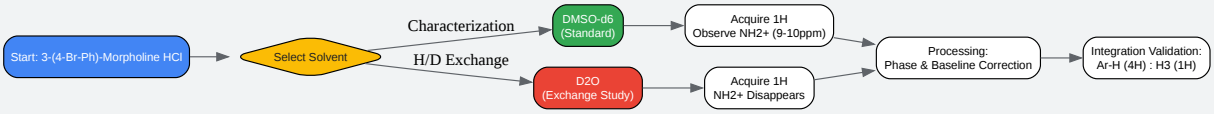
  (shake vigorously).

- Separate the organic layer, dry over MgSO

  , and transfer to NMR tube.

  - Result: The NH peak will move to ~2.0 ppm (singlet), and H3/H5 will shift upfield by ~0.5-1.0 ppm due to loss of the positive charge.

Part 5: Workflow Visualization



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Caption: Experimental workflow for validating the salt structure via solvent selection.

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- To cite this document: BenchChem. [Comparative Guide: H-NMR Interpretation of 3-(4-Bromophenyl)morpholine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3113444/docs#comparative-guide-h-nmr-interpretation-of-3-4-bromophenyl-morpholine-hydrochloride]

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